

An In-Depth Technical Guide to the Thermochemical Properties of p-Tolunitrile

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Compound of Interest

Compound Name: *p*-Tolunitrile

Cat. No.: B1678323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **p-Tolunitrile** (4-methylbenzonitrile), a crucial intermediate in various chemical syntheses, including pharmaceuticals. This document summarizes key quantitative data, details the experimental protocols used for their determination, and presents a logical workflow for acquiring such thermochemical properties.

Core Thermochemical Data

The following table summarizes the essential thermochemical properties of **p-Tolunitrile** at $T = 298.15$ K. These values are critical for understanding the energetic landscape of reactions involving this compound and for performing accurate process modeling and safety assessments.

Thermochemical Property	Symbol	Value	Phase
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	$(63.8 \pm 3.4) \text{ kJ}\cdot\text{mol}^{-1}$	Liquid
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ(\text{g})$	$(125.9 \pm 3.5) \text{ kJ}\cdot\text{mol}^{-1}$	Gas
Standard Molar Enthalpy of Vaporization	$\Delta_{\text{vap}} H^\circ$	$(62.1 \pm 0.6) \text{ kJ}\cdot\text{mol}^{-1}$	

Experimental Determination of Thermochemical Properties

The acquisition of high-precision thermochemical data is paramount for the reliable design and optimization of chemical processes. The data presented in this guide were determined through rigorous experimental methodologies, primarily combustion calorimetry and the transpiration method.

Combustion Calorimetry: Determining the Enthalpy of Formation

The standard molar enthalpy of formation of **p-Tolunitrile** in the liquid phase was determined using static bomb combustion calorimetry. This technique measures the heat released during the complete combustion of a substance in a high-pressure oxygen environment.

Experimental Protocol:

- Sample Preparation:** A sample of high-purity **p-Tolunitrile** (purified by fractional sublimation in a vacuum) is accurately weighed. For liquid samples at room temperature or solids with low melting points, encapsulation in a combustible container, such as a polyethylene bulb, is a common practice to ensure complete and controlled combustion.
- Calorimeter Setup:** An isoperibol bomb calorimeter is utilized for the measurements. The "bomb" is a robust, sealed container where the combustion takes place. It is submerged in a

known quantity of water within a well-insulated jacket.

- **Combustion Process:** The sealed bomb is charged with high-purity oxygen to a pressure of 3.04 MPa. The sample is then ignited electrically.
- **Temperature Measurement:** The temperature of the surrounding water is meticulously monitored before, during, and after the combustion reaction. The temperature rise is directly proportional to the heat released by the combustion process.
- **Data Analysis:** The energy equivalent of the calorimeter is predetermined by combusting a certified standard reference material, such as benzoic acid. The standard massic energy of combustion of **p-Tolunitrile** is then calculated from the observed temperature change and the energy equivalent of the calorimeter. Corrections are applied for the combustion of the container material and for the formation of nitric acid from residual nitrogen in the bomb.
- **Calculation of Enthalpy of Formation:** The standard molar enthalpy of combustion is calculated from the standard massic energy of combustion. Using Hess's law and the known standard enthalpies of formation of the combustion products (CO_2 and H_2O), the standard molar enthalpy of formation of **p-Tolunitrile** in its condensed phase is derived.

Transpiration Method: Determining the Enthalpy of Vaporization

The standard molar enthalpy of vaporization, the energy required to transform one mole of a substance from the liquid to the gas phase, was determined using the transpiration method.

Experimental Protocol:

- **Apparatus:** The transpiration method involves passing a stream of an inert gas (e.g., nitrogen) at a precisely controlled flow rate over a sample of the substance held at a constant temperature.
- **Vapor Saturation:** The inert gas becomes saturated with the vapor of the substance.
- **Condensation and Quantification:** The vapor is then transported to a cold trap where it condenses. The amount of condensed substance is determined gravimetrically or by other analytical techniques.

- **Vapor Pressure Calculation:** From the amount of condensed substance and the volume of the carrier gas passed, the partial pressure of the substance at that temperature can be calculated using the ideal gas law.
- **Clausius-Clapeyron Equation:** By measuring the vapor pressure at different temperatures, the standard molar enthalpy of vaporization can be calculated from the slope of the line obtained by plotting the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, as described by the Clausius-Clapeyron equation.

Logical Workflow for Thermochemical Data Determination

The following diagram illustrates the logical workflow for the experimental determination of the gas-phase standard molar enthalpy of formation of a compound like **p-Tolunitrile**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com